

Personal protective equipment for handling 4-Pentylphenol

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Compound of Interest

Compound Name: 4-Pentylphenol

Cat. No.: B072810

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Essential Safety and Handling Guide for 4-Pentylphenol

For Immediate Reference: Key Safety Protocols for **4-Pentylphenol**

This guide provides critical, actionable information for researchers, scientists, and drug development professionals handling **4-Pentylphenol** (CAS: 14938-35-3). Adherence to these protocols is essential for ensuring laboratory safety and proper logistical management. **4-Pentylphenol** is a corrosive compound that can cause severe skin burns and serious eye damage, necessitating stringent safety measures during handling, storage, and disposal.[1][2][3]

Hazard and Property Overview

Understanding the fundamental characteristics of **4-Pentylphenol** is the first step toward safe laboratory practices. The following tables summarize its primary hazards and physical properties.

Table 1: GHS Hazard Classification

Hazard Category	Classification	GHS Pictogram	Signal Word	Hazard Statement
Skin Corrosion/Irritation	Category 1B/1C	Corrosion	Danger	H314: Causes severe skin burns and eye damage[1][2][4]
Serious Eye Damage	Category 1	Corrosion	Danger	H318: Causes serious eye damage[4]
Acute Toxicity (Oral)	Category 3	Skull and Crossbones	Danger	H301: Toxic if swallowed

| Aquatic Hazard | Chronic 2 | Environment | (No Signal Word) | H411: Toxic to aquatic life with long lasting effects[5] |

Table 2: Physical and Chemical Properties

Property	Value
Molecular Formula	C ₁₁ H ₁₆ O[2]
Molecular Weight	164.24 g/mol [2]
Appearance	Yellow liquid or colorless to beige solid[3][6]
Melting Point	23-25 °C[3]
Boiling Point	342 °C[3]
Density	0.960 g/mL at 20 °C[3]
Flash Point	133 °C[3]
UN Number	2430[1][6]

| Transport Hazard Class | 8 (Corrosive)[1] |

Operational Plan: Safe Handling and Exposure Control

A systematic approach to handling **4-Pentylphenol** is crucial to minimize exposure risk. This involves a combination of engineering controls, appropriate Personal Protective Equipment (PPE), and established safe handling procedures.

Engineering Controls

- Ventilation: Always handle **4-Pentylphenol** in a well-ventilated area.[\[4\]](#) A certified chemical fume hood is the preferred engineering control to minimize inhalation of vapors or dusts.[\[3\]](#)
- Safety Stations: Ensure that safety showers and eyewash stations are readily accessible and in close proximity to the workstation.

Personal Protective Equipment (PPE)

The selection of appropriate PPE is mandatory to prevent direct contact with the chemical.

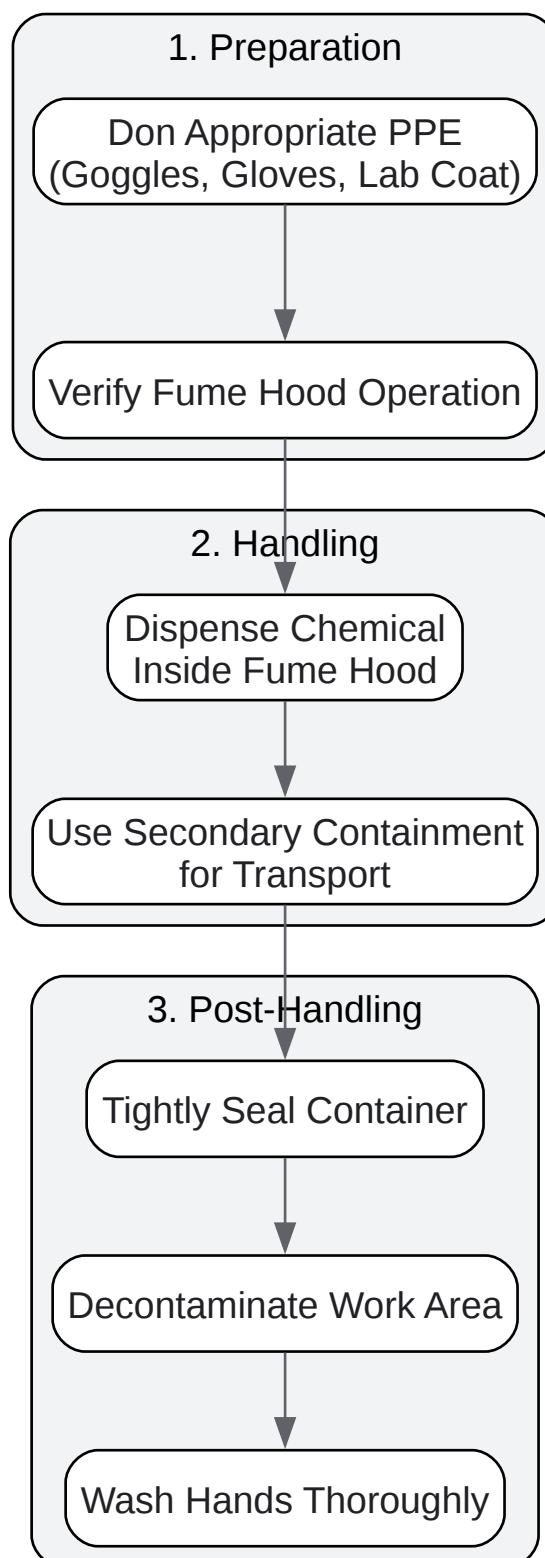
Table 3: Required Personal Protective Equipment

Area of Protection	Required PPE	Standard/Specification
Eye/Face	Safety goggles and/or a full-face shield. [1] [3]	European Standard EN 166 or equivalent. [1]
Skin/Hands	Chemical-resistant gloves (e.g., nitrile, neoprene, butyl rubber). [3] [7] [8]	Consult glove manufacturer's resistance data.
Body	Protective clothing, lab coat, or apron to prevent skin contact. [1] [3]	Chemical-resistant material.

| Respiratory | Not required if handled in a fume hood. For large spills or inadequate ventilation, use a NIOSH-approved respirator with appropriate cartridges.[\[1\]](#)[\[9\]](#) | Type P3 (EN 143) respirator cartridges may be suitable. |

Standard Handling Protocol

- Preparation: Before handling, ensure all necessary PPE is worn correctly and that engineering controls are functioning properly. Clear the workspace of any unnecessary items.
- Dispensing: Carefully dispense the required amount of **4-Pentylphenol**, avoiding splashes or dust generation.
- Transport: When moving the chemical, use secondary containment to mitigate spill risks.
- Post-Handling: After use, ensure containers are tightly sealed.^[4] Decontaminate the work area thoroughly.
- Hygiene: Wash hands and any exposed skin thoroughly with soap and water after removing gloves and before leaving the laboratory.^[5]

[Click to download full resolution via product page](#)Diagram 1: Safe Handling Workflow for **4-Pentylphenol**.

Emergency Procedures: First Aid and Spill Response

Immediate and correct response to an exposure or spill is critical to mitigate harm.

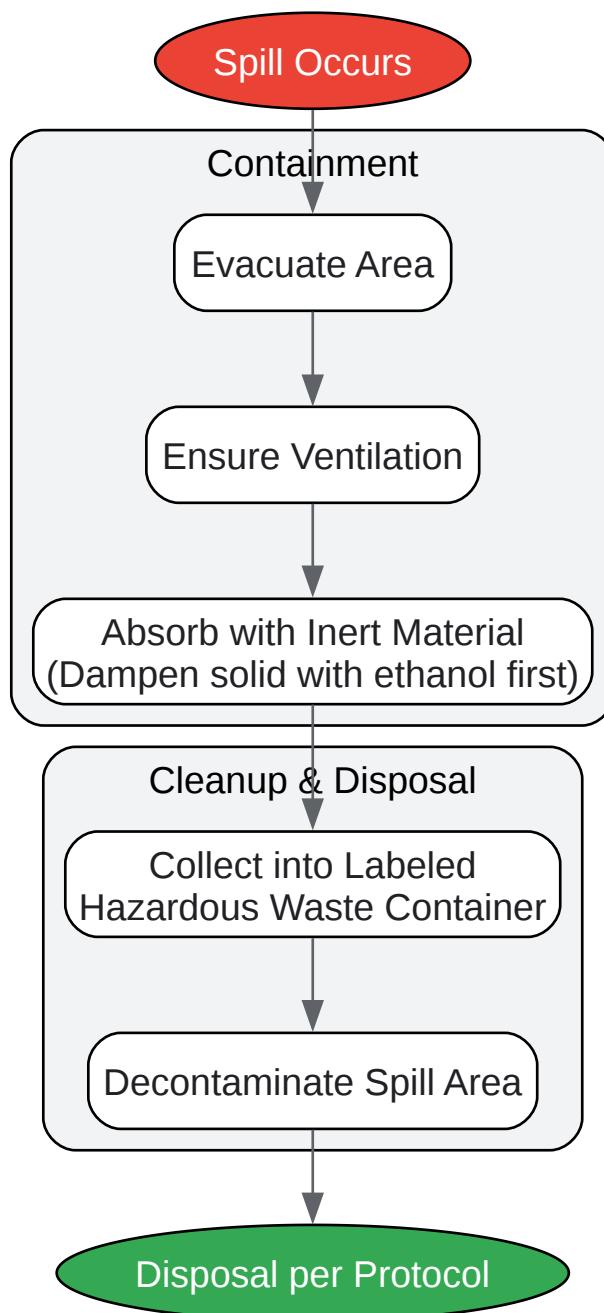
First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[1]
- Skin Contact: Take off immediately all contaminated clothing and shoes.[4] Wash the affected area with soap and plenty of water. Seek immediate medical attention.[1] For phenol compounds, gently wiping the affected area with polyethylene glycol (PEG 300 or 400) can be effective before washing.[10]
- Inhalation: Move the person to fresh air. If breathing is difficult or stops, provide artificial respiration. Seek immediate medical attention.[1]
- Ingestion: Do NOT induce vomiting.[1] Rinse the mouth with water. If the person is conscious, give them plenty of water to drink. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[1][4]

Spill Containment and Cleanup Protocol

- Evacuate: Evacuate non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated, using the fume hood if the spill is contained within it.
- Control: For small spills of solid material, dampen with 60-70% ethanol to prevent dust formation before cleanup.[6][9]
- Absorb: Cover the spill with an inert absorbent material such as sand, silica gel, or a universal binder.[1] Sweep or scoop up the absorbed material.

- Collect: Place the waste into a suitable, labeled, and closed container for hazardous waste disposal.[1]
- Decontaminate: Clean the spill area with a soap and water solution.[9]
- Prevent Entry: Do not allow the spilled material or runoff from cleanup to enter drains or waterways.[4][5]



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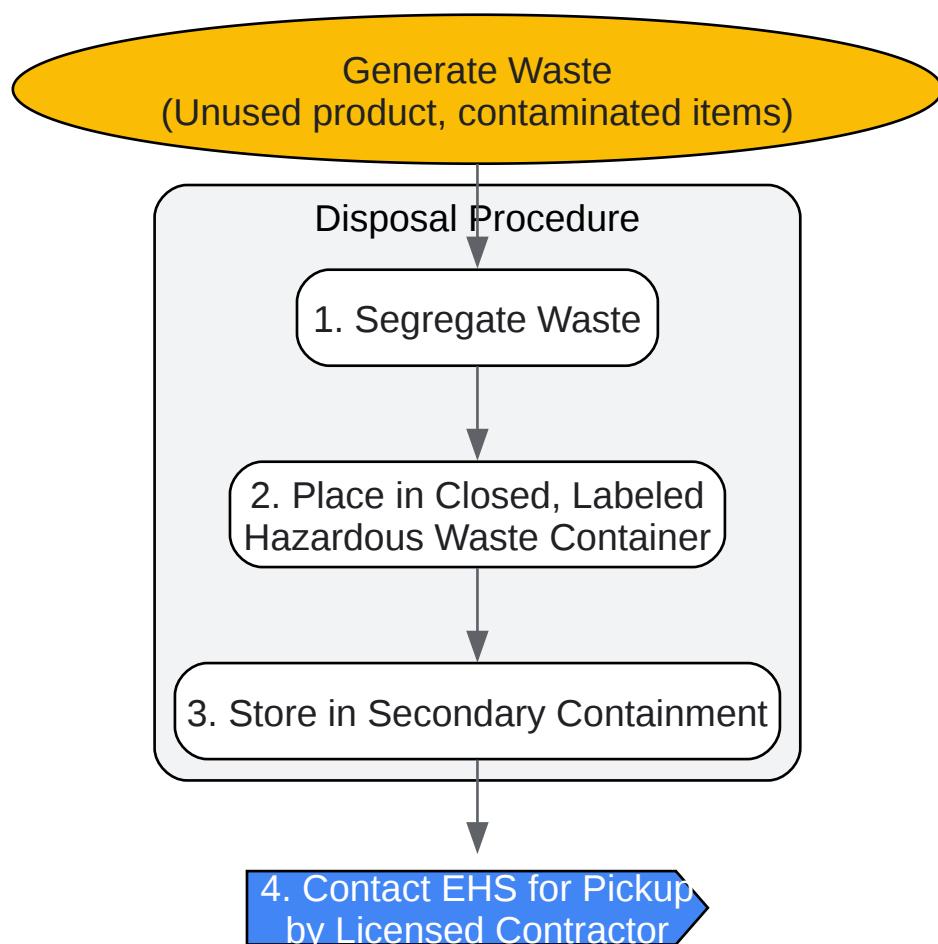
Diagram 2: Spill Response Workflow.

Disposal Plan

Waste from **4-Pentylphenol** is classified as hazardous and must be disposed of according to institutional guidelines and local, state, and federal regulations.[1][6]

Waste Disposal Protocol

- Segregation: Do not mix **4-Pentylphenol** waste with other waste streams. Keep it in a designated, compatible, and properly labeled hazardous waste container.
- Containerization: Use a suitable, closed, and leak-proof container for both unused product and contaminated materials (e.g., absorbent from spills, used PPE).[1]
- Labeling: Clearly label the waste container with "Hazardous Waste," the chemical name "**4-Pentylphenol**," and associated hazard symbols (Corrosive).
- Storage: Store the waste container in a designated, secure, and well-ventilated secondary containment area while awaiting pickup.
- Disposal: Arrange for disposal through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor. Do not empty into drains or dispose of in regular trash.[1]



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Diagram 3: Hazardous Waste Disposal Workflow.

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